

Monorden C: A Technical Guide to its Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Monorden C

Cat. No.: B15580344

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Monorden, also known as Radicol, is a naturally occurring macrocyclic antibiotic produced by several fungal species, including *Humicola fuscoatra*.^[1] It has garnered significant scientific interest due to its potent and specific inhibition of Heat Shock Protein 90 (Hsp90), a molecular chaperone crucial for the stability and function of numerous client proteins involved in cell growth, differentiation, and survival.^[2] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Monorden C**, with a focus on its mechanism of action as an Hsp90 inhibitor. Detailed experimental protocols and data are presented to support further research and drug development efforts.

Chemical Structure and Properties

Monorden C is a 14-membered macrolide belonging to the resorcylic acid lactone class of compounds. Its structure features a chlorinated resorcinol ring fused to the macrocycle, which also contains an epoxide and an α,β -unsaturated ketone.

Table 1: Chemical and Physical Properties of **Monorden C**

Property	Value	Reference(s)
Synonyms	Radicicol	[2]
CAS Number	12772-57-5	[1]
Molecular Formula	C ₁₈ H ₁₇ ClO ₆	[1]
Molecular Weight	364.78 g/mol	[1]
Appearance	White solid	[3]
Solubility	Soluble in DMSO and methanol.	[1]
Storage	Store at -20°C.	[1]

While specific melting and boiling points are not readily available in the literature, its solid appearance at room temperature suggests a relatively high melting point.

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy:

Detailed ¹H and ¹³C NMR data are crucial for the structural confirmation of **Monorden C**. While a complete, assigned spectrum is not available in the compiled search results, the chemical shifts can be predicted based on its known structure. Generally, the aromatic protons of the resorcinol ring would appear in the downfield region (δ 6.0-7.5 ppm) of the ¹H NMR spectrum. The olefinic protons of the macrocycle would resonate in the δ 5.0-6.5 ppm range, while the aliphatic protons would be found in the upfield region (δ 1.0-4.0 ppm). In the ¹³C NMR spectrum, the carbonyl carbons would exhibit signals at the lowest field (δ 190-210 ppm), followed by the aromatic and olefinic carbons (δ 100-160 ppm), and finally the aliphatic carbons (δ 10-80 ppm).

Mass Spectrometry (MS):

Electrospray ionization mass spectrometry (ESI-MS) is a common technique for the analysis of **Monorden C**. In-source fragmentation is a known phenomenon for natural products and can provide structural information.[4][5] While a detailed fragmentation pattern for **Monorden C** is

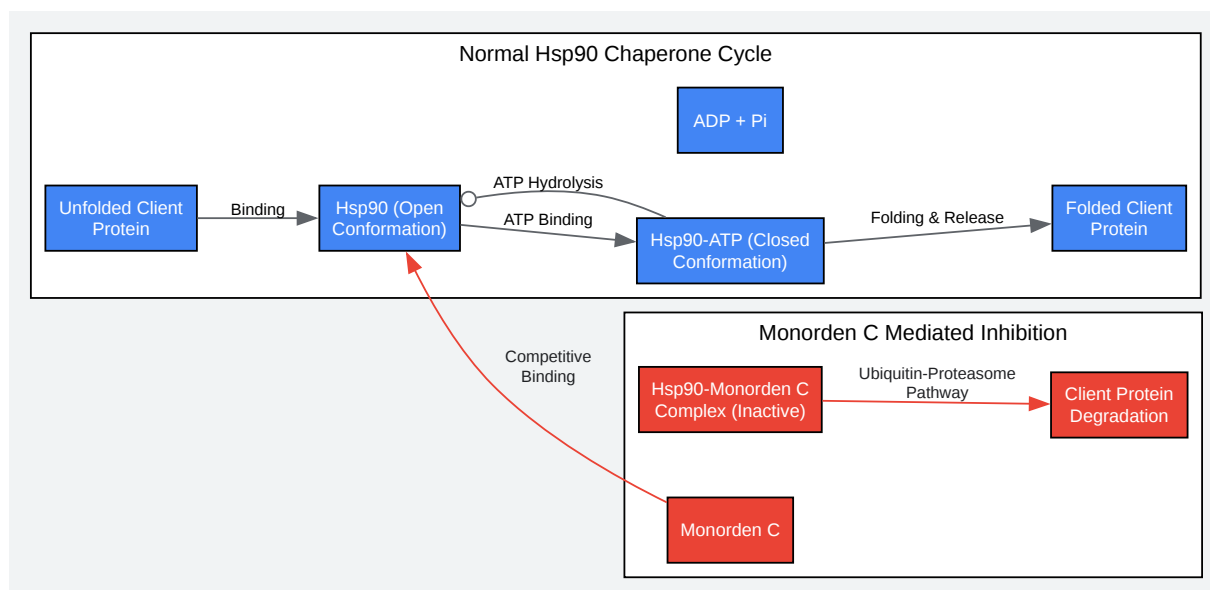
not explicitly provided in the search results, general fragmentation pathways for similar compounds involve cleavage of the macrocyclic ring and losses of small neutral molecules such as water and carbon monoxide. High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition of the molecular ion and its fragments.

Biological Activity and Mechanism of Action

The primary biological target of **Monorden C** is Heat Shock Protein 90 (Hsp90).[2] Hsp90 is a molecular chaperone that plays a critical role in the conformational maturation and stability of a wide array of "client" proteins, many of which are implicated in cancer and other diseases.

Hsp90 Inhibition

Monorden C binds to the N-terminal ATP-binding pocket of Hsp90 with high affinity, competitively inhibiting the binding of ATP.[6] This inhibition disrupts the Hsp90 chaperone cycle, leading to the misfolding and subsequent proteasomal degradation of Hsp90 client proteins.



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Figure 1. Mechanism of Hsp90 inhibition by **Monorden C**.

Downstream Signaling Pathways

By promoting the degradation of Hsp90 client proteins, **Monorden C** disrupts multiple signaling pathways critical for cancer cell survival and proliferation. Key client proteins affected include:

- Raf-1: A serine/threonine kinase in the MAPK/ERK signaling pathway.
- HER2 (ErbB2): A receptor tyrosine kinase often overexpressed in breast cancer.
- Akt: A serine/threonine kinase that plays a central role in cell survival and metabolism.

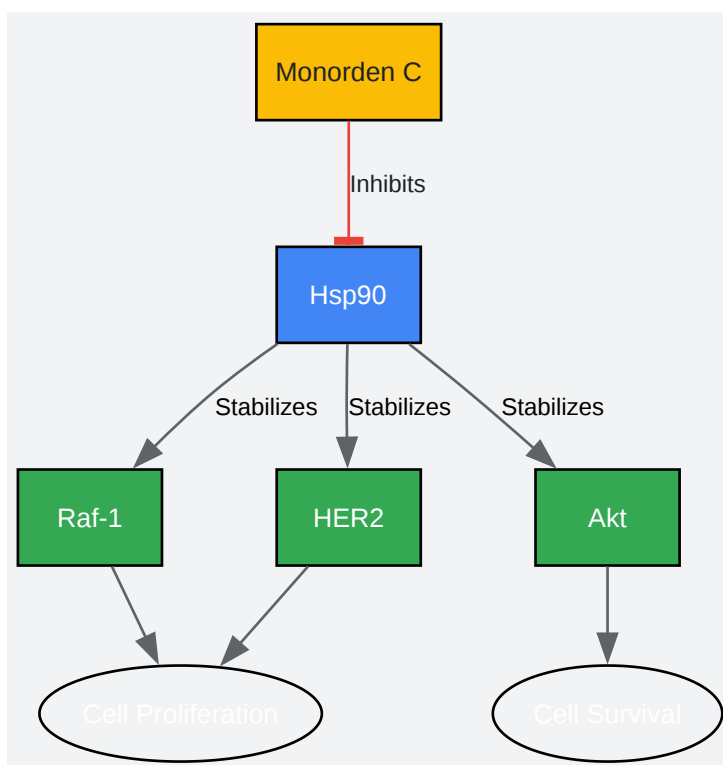
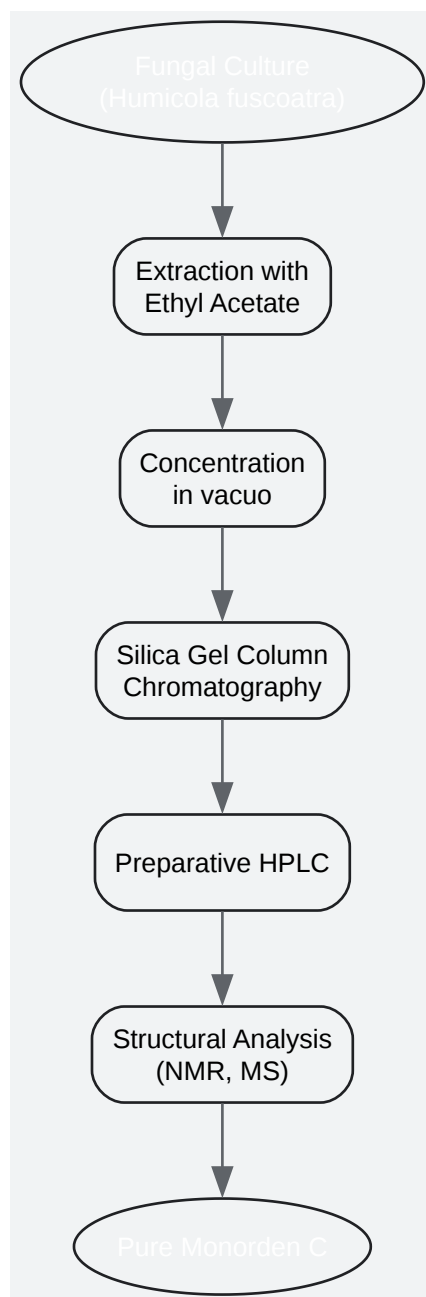
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Figure 2. Signaling pathways affected by **Monorden C**.

Experimental Protocols

Isolation of Monorden C from *Humicola fuscoatra*

The following is a general protocol for the isolation of **Monorden C** from fungal culture. Optimization may be required depending on the specific strain and culture conditions.



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